

GA 0113 stability in solution and storage conditions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GA 0113

Cat. No.: B1242452

[Get Quote](#)

Technical Support Center: GA 0113

Issue: Information regarding the stability in solution and storage conditions for a substance identified as "**GA 0113**" is not available in public databases.

Troubleshooting and Next Steps:

Our comprehensive search for "**GA 0113**" did not yield any data related to a chemical compound. The identifier "**GA 0113**" does not correspond to a recognized chemical name, CAS number, or any other standard scientific identifier in the public domain.

We recommend the following steps to resolve this issue:

- **Verify the Identifier:** Please double-check the identifier "**GA 0113**" for any typographical errors. It is possible that this is an internal laboratory code or a shorthand notation.
- **Provide a Standard Chemical Identifier:** To enable us to provide the requested stability and storage information, please provide a standardized identifier for the compound in question. The most helpful identifiers include:
 - **CAS Number:** The unique numerical identifier assigned by the Chemical Abstracts Service.

- IUPAC Name: The systematic name of the compound according to the International Union of Pure and Applied Chemistry nomenclature.
- Common or Trade Name: Any widely recognized trivial or brand name for the substance.
- Chemical Structure or Formula: A visual representation or the molecular formula of the compound.

Once a verifiable identifier is provided, our team can proceed with a targeted search to create the detailed technical support guide you require, including stability data, storage protocols, and relevant experimental workflows.

- To cite this document: BenchChem. [GA 0113 stability in solution and storage conditions]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1242452#ga-0113-stability-in-solution-and-storage-conditions\]](https://www.benchchem.com/product/b1242452#ga-0113-stability-in-solution-and-storage-conditions)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

